

An In-depth Technical Guide to the Chemical Structure of Ribalinine

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Compound of Interest

Compound Name: Ribalinine

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Abstract

Ribalinine is a naturally occurring quinoline alkaloid that has been isolated from plant species such as *Balfourodendron riedelianum*.^[1] This technical guide provides a comprehensive overview of the chemical structure of **Ribalinine**, including its physicochemical properties. Due to the limited availability of published research on this specific compound, this guide also discusses the general synthetic approaches for its core chemical scaffold and the known biological activities of related alkaloids, offering a valuable resource for researchers interested in the potential of **Ribalinine** and similar natural products in drug discovery and development.

Chemical Structure and Properties

Ribalinine is chemically known as 3-hydroxy-2,2,10-trimethyl-3,4-dihydropyrano[2,3-b]quinolin-5-one.^{[1][2]} Its molecular structure consists of a quinolinone core fused with a dihydropyran ring.

Chemical Identifiers:

- IUPAC Name: 3-hydroxy-2,2,10-trimethyl-3,4-dihydropyrano[2,3-b]quinolin-5-one^{[1][2]}
- Molecular Formula: C₁₅H₁₇NO₃^{[1][2]}
- Canonical SMILES: CC1(C(CC2=C(O1)N(C3=CC=CC=C3C2=O)C)O)C

- InChI Key: HUPKGVIVTBASQC-UHFFFAOYSA-N

The chemical structure of **Ribalinine** is presented in the following diagram:

Caption: 2D Chemical Structure of **Ribalinine**.

Physicochemical Properties

A summary of the key physicochemical properties of **Ribalinine** is provided in the table below. These properties are crucial for understanding its behavior in biological systems and for the design of potential drug delivery systems.

Property	Value	Source
Molecular Weight	259.30 g/mol	PubChem[2]
XLogP3	1.9	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Rotatable Bond Count	1	PubChem[2]
Exact Mass	259.120843 g/mol	PubChem[2]
Topological Polar Surface Area	58.9 Å ²	PubChem
Heavy Atom Count	19	PubChem
Complexity	441	PubChem[2]

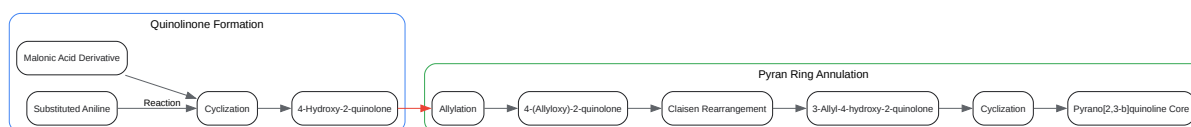
Synthesis and Experimental Protocols

Detailed experimental protocols for the specific synthesis of **Ribalinine** are not readily available in the public domain. However, the synthesis of the core pyrano[2,3-b]quinoline scaffold has been reported in the literature. A general approach involves the construction of the quinolinone ring system followed by the annulation of the pyran ring.

General Synthetic Strategy for the Pyrano[2,3-b]quinoline Core

One reported method for the synthesis of the pyrano[2,3-b]quinoline system involves the reaction of 2-chloro-3-formylquinolines with a suitable three-carbon synthon to construct the pyran ring. An alternative approach utilizes the Claisen rearrangement of 4-(allyloxy)-2-quinolones to introduce the necessary carbon framework for the subsequent cyclization to form the pyran ring.

The following diagram illustrates a generalized workflow for the synthesis of the pyrano[2,3-b]quinoline scaffold.



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Caption: Generalized workflow for the synthesis of the pyrano[2,3-b]quinoline core.

Note: This represents a generalized pathway. The specific reagents, reaction conditions, and protecting group strategies would need to be optimized for the synthesis of **Ribalinine** itself, which contains additional methyl and hydroxyl substitutions.

Signaling Pathways and Mechanism of Action

Currently, there is no specific information available in the public scientific literature regarding the signaling pathways modulated by **Ribalinine** or its precise mechanism of action. Further research is required to elucidate the biological targets and pharmacological effects of this compound.

Biological Activity

While specific quantitative data on the biological activity of **Ribalinine** is limited, the broader class of quinoline alkaloids and extracts from *Balfourodendron riedelianum* have been reported to possess various biological activities.

Alkaloids are a diverse group of naturally occurring chemical compounds that have been shown to exhibit a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer effects. Furoquinoline alkaloids isolated from *Balfourodendron riedelianum* have demonstrated antifouling activity.

Further investigation into the biological profile of pure **Ribalinine** is necessary to determine its specific activities and potential therapeutic applications.

Conclusion

Ribalinine is a quinoline alkaloid with a defined chemical structure and physicochemical properties. While its biological activity and mechanism of action remain largely unexplored, the pyrano[2,3-b]quinoline core represents a scaffold of interest for medicinal chemistry. This technical guide provides a foundation for future research into this natural product, highlighting the need for further studies to unlock its full therapeutic potential. The synthesis of **Ribalinine** and its analogs, followed by comprehensive biological screening, could lead to the discovery of novel therapeutic agents.

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References

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